

Application Notes and Protocols: Knoevenagel Condensation Reactions of 4-Fluoro-1-indanone

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Compound of Interest

Compound Name: 4-Fluoro-1-indanone

Cat. No.: B1314931

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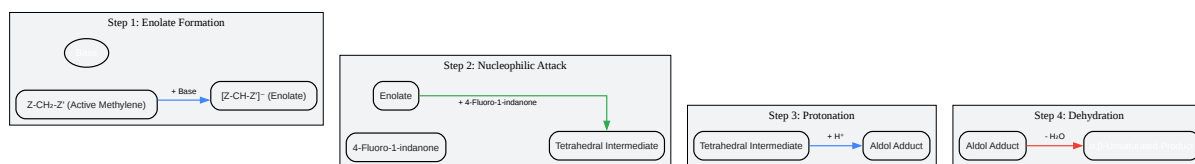
These application notes provide a comprehensive guide to the Knoevenagel condensation reaction of **4-Fluoro-1-indanone** with various active methylene compounds. This reaction is a pivotal method for carbon-carbon bond formation, yielding α,β -unsaturated products that are valuable precursors in the synthesis of a wide range of biologically active molecules and pharmaceutical intermediates. The presence of the fluorine atom on the indanone ring can influence the reactivity of the carbonyl group and impart unique properties to the resulting compounds.

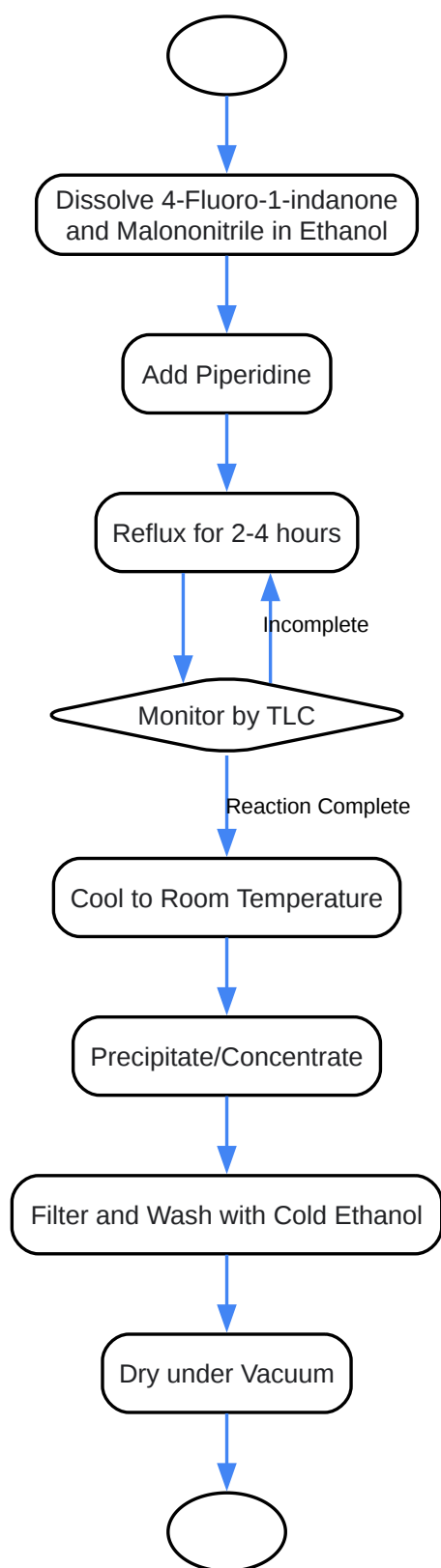
General Reaction Mechanism

The Knoevenagel condensation is a nucleophilic addition of an active methylene compound to a carbonyl group, followed by a dehydration reaction. The reaction is typically catalyzed by a base. The general steps are:

- **Enolate Formation:** A basic catalyst abstracts an acidic proton from the active methylene compound, forming a resonance-stabilized enolate.
- **Nucleophilic Attack:** The enolate attacks the electrophilic carbonyl carbon of **4-Fluoro-1-indanone**.
- **Aldol Addition:** A tetrahedral intermediate is formed, which then protonates to yield an aldol-type addition product.

- Dehydration: The aldol adduct undergoes dehydration to form the final α,β -unsaturated product.





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